

Application Notes and Protocols: Iprovalicarb Wettable Powder for Agricultural Use

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Compound of Interest

Compound Name: Iprovalicarb

Cat. No.: B1672162

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These application notes provide a comprehensive overview of **iprovalicarb** formulated as a wettable powder (WP) for agricultural applications. This document details its mode of action, application protocols, and methods for evaluating the formulation's physical and biological properties.

Introduction to Iprovalicarb

Iprovalicarb is a systemic fungicide belonging to the valinamide carbamate chemical class.^[1] It is particularly effective against oomycete pathogens, which are responsible for devastating plant diseases such as downy mildew and late blight.^{[2][3][4]} **Iprovalicarb** exhibits protective, curative, and eradicated action, making it a versatile tool in integrated pest management programs.^[1] Its mode of action involves the inhibition of cellulose synthesis, a crucial component of the cell walls of oomycetes.^{[1][4]}

Wettable powder (WP) formulations are dry, finely ground powders that are mixed with water to form a spray suspension.^[5] This formulation type offers good residual activity as the pesticide particles remain on the surface of treated plant tissues.^[5]

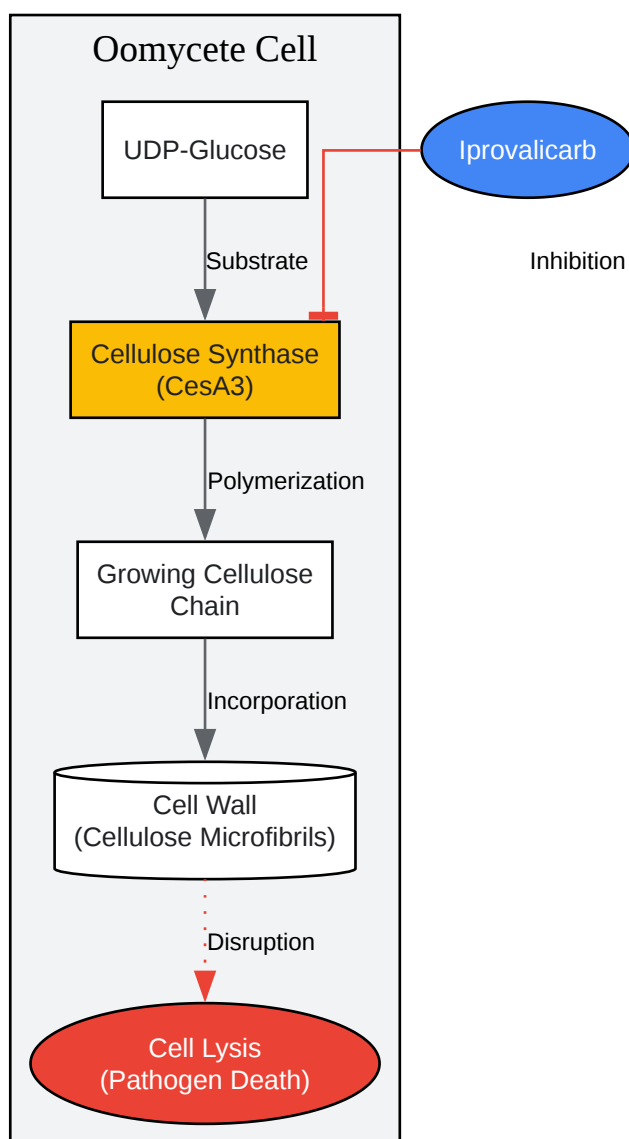
Physicochemical Properties of Iprovalicarb Wettable Powder

The following table summarizes the key physicochemical properties of a representative **iprovalicarb** combination wettable powder formulation, "Melody Duo," which contains 5.5% **iprovalicarb** and 61.25% propineb.

Property	Value	Method
Active Ingredient Content		
Iprovalicarb	5.5% (w/w)	HPLC
Propineb	61.25% (w/w)	GC-MS
Physical Appearance	Off-white to yellowish powder	Visual Inspection
Wettability	< 1 minute	CIPAC MT 53
Suspensibility	> 80%	CIPAC MT 184
Particle Size (D50)	5 - 15 μ m	Laser Diffraction
pH (1% suspension)	6.0 - 8.0	pH Meter
Persistent Foaming	< 25 mL after 1 min	CIPAC MT 47
Storage Stability	Stable for 14 days at 54°C	CIPAC MT 46.3

Mode of Action: Inhibition of Cellulose Synthesis

Iprovalicarb disrupts the growth of oomycete pathogens by specifically inhibiting their cell wall synthesis.[2][6] Unlike true fungi, which have chitin-based cell walls, oomycetes possess cell walls primarily composed of cellulose and β -glucans.[7] **Iprovalicarb** targets the enzyme cellulose synthase (likely CesA3), which is essential for the polymerization of glucose into cellulose chains.[8][9] By inhibiting this enzyme, **iprovalicarb** disrupts the integrity of the cell wall, leading to cell lysis and ultimately, the death of the pathogen.[4]



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Fig. 1: Simplified signaling pathway of **Iprovalicarb**'s mode of action.

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the quality and efficacy of an **iprovalicarb** wettable powder formulation.

Determination of Wettability (CIPAC MT 53)

Objective: To determine the time it takes for the wettable powder to become completely wetted when added to water.

Materials:

- 250 mL beaker
- Stopwatch
- Spatula
- Distilled water
- **Iprovalicarb** WP sample

Procedure:

- Add 100 mL of distilled water to the 250 mL beaker.
- Weigh 5 g of the **iprovalicarb** WP sample.
- Simultaneously start the stopwatch and drop the 5 g sample from a height of 10 cm onto the surface of the water.
- Record the time required for the powder to become completely wetted, without swirling.
- The endpoint is reached when no dry powder is visible on the water's surface.
- Repeat the test three times and calculate the average wetting time.

Determination of Suspensibility (CIPAC MT 184)

Objective: To determine the amount of active ingredient that remains suspended in water after a specified time.

Materials:

- 250 mL graduated cylinder with a stopper

- Constant temperature water bath ($30^{\circ}\text{C} \pm 1^{\circ}\text{C}$)
- Pipette
- Evaporating dish
- Analytical balance
- HPLC or other suitable analytical instrument for quantifying **iprovalicarb**
- Standard hard water (CIPAC Standard Water D)
- **Iprovalicarb** WP sample

Procedure:

- Prepare a suspension of the **iprovalicarb** WP in the 250 mL graduated cylinder according to the recommended application rate (e.g., 2.5 g in 250 mL of standard hard water).
- Stopper the cylinder and invert it 30 times.
- Place the cylinder in the constant temperature water bath at 30°C and allow it to stand for 30 minutes.
- After 30 minutes, carefully remove the top 9/10ths (225 mL) of the suspension using a pipette, ensuring not to disturb the sediment.
- Transfer the remaining 1/10th (25 mL) of the suspension, including any sediment, to a pre-weighed evaporating dish.
- Evaporate the water and dry the residue to a constant weight.
- Alternatively, quantify the amount of **iprovalicarb** in the removed 225 mL portion and in the initial 250 mL suspension using a validated analytical method (e.g., HPLC).
- Calculate the suspensibility as a percentage: $\text{Suspensibility (\%)} = [(\text{Initial mass of a.i.} - \text{Mass of a.i. in sediment}) / \text{Initial mass of a.i.}] \times 100$

Bio-efficacy Assay against *Plasmopara viticola* (Grape Downy Mildew)

Objective: To evaluate the in-vitro efficacy of the **iprovalicarb** WP formulation in inhibiting the germination of *Plasmopara viticola* sporangia.

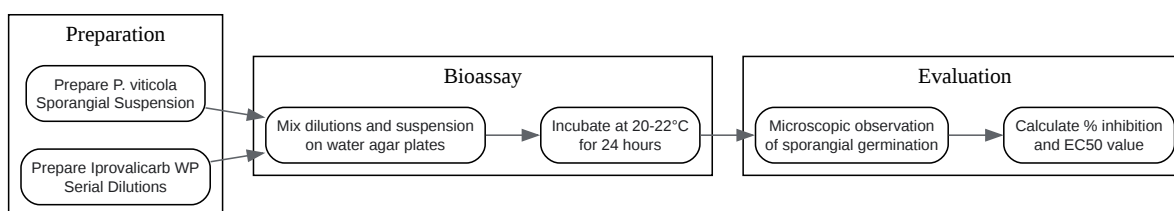
Materials:

- Grape leaves infected with *P. viticola*
- Sterile distilled water
- **Iprovalicarb** WP formulation
- Water agar plates (2%)
- Microscope slides and coverslips
- Micropipettes
- Incubator (20-22°C)
- Hemocytometer

Procedure:

- Inoculum Preparation:
 - Wash infected grape leaves with sterile distilled water to collect sporangia.
 - Filter the suspension through cheesecloth to remove debris.
 - Adjust the sporangial concentration to 1×10^5 sporangia/mL using a hemocytometer.
- Fungicide Preparation:
 - Prepare a stock solution of the **iprovalicarb** WP formulation.

- Create a series of dilutions to achieve the desired test concentrations (e.g., 0.01, 0.1, 1, 10, 100 µg/mL).
- Bioassay:
 - On water agar plates, place 100 µL of each fungicide dilution.
 - Add 100 µL of the sporangial suspension to each fungicide-treated spot.
 - For the control, use sterile distilled water instead of the fungicide dilution.
 - Incubate the plates in the dark at 20-22°C for 24 hours.
- Evaluation:
 - After incubation, observe the germination of at least 100 sporangia per treatment under a microscope.
 - A sporangium is considered germinated if the germ tube is at least half the length of the sporangium.
 - Calculate the percentage of inhibition of germination for each concentration compared to the control.
 - Determine the EC50 value (the concentration that inhibits 50% of sporangial germination).



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Fig. 2: Experimental workflow for the in-vitro bio-efficacy assay.

Application Guidelines

For optimal disease control, it is crucial to adhere to the recommended application procedures.

Preparation of Spray Solution

- Fill the spray tank with half the required amount of water.
- Start the agitator and add the required amount of **iprovalicarb** WP.
- Continue agitation while adding the remaining water.
- Maintain agitation throughout the spraying operation to ensure the powder remains suspended.^[5]

Application Rates and Timings

Application rates and timings are crop and disease-specific. The following table provides general recommendations for a combination product of **iprovalicarb** 5.5% + propineb 61.25% WP.

Crop	Target Disease	Application Rate (g/ha)	Application Timing
Grapes	Downy Mildew (Plasmopara viticola)	2000 - 3000	Apply preventatively before disease onset or at the first signs of infection. Repeat at 10-14 day intervals.
Potatoes	Late Blight (Phytophthora infestans)	2000 - 3000	Begin applications when conditions are favorable for disease development. Repeat at 7-10 day intervals.
Tomatoes	Late Blight (Phytophthora infestans)	2250	Apply at the fruit formation stage and repeat after 7 days if necessary. [10]

Note: Always consult the product label for specific application rates and pre-harvest intervals for your region and crop.

Safety Precautions

When handling and applying **iprovalicarb** wettable powder, it is essential to follow standard safety protocols:

- Wear appropriate personal protective equipment (PPE), including gloves, goggles, and a respirator, to avoid inhalation and contact with skin and eyes.
- Do not eat, drink, or smoke during handling and application.
- Wash hands and exposed skin thoroughly with soap and water after use.
- Store the product in its original container in a cool, dry, and well-ventilated area, away from food, feed, and children.

Conclusion

Iprovalicarb formulated as a wettable powder is an effective fungicide for the management of oomycete diseases in various agricultural crops. Its unique mode of action makes it a valuable tool for resistance management strategies. Proper formulation, application, and adherence to safety guidelines are essential for maximizing its efficacy and ensuring safe use. The protocols outlined in this document provide a framework for the evaluation and application of **iprovalicarb** WP formulations in a research and development setting.

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References

- 1. Iprovalicarb (Ref: SZX 0722) [sitem.herts.ac.uk]
- 2. Buy Bayer Melody Duo Fungicide Online | AgriBegri [agribegri.com]
- 3. Melody Duo Fungicide is for Grapes, Potatoes, & Tomatoes Crops [cropscience.bayer.in]
- 4. m.youtube.com [m.youtube.com]
- 5. PI231/PI231: Pesticide Formulations [edis.ifas.ufl.edu]
- 6. The mechanism of action of iprovalicarb - Knowledge [natur-sim.com]
- 7. diva-portal.org [diva-portal.org]
- 8. Mandipropamid targets the cellulose synthase-like PiCesA3 to inhibit cell wall biosynthesis in the oomycete plant pathogen, *Phytophthora infestans* - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Mandipropamid targets the cellulose synthase-like PiCesA3 to inhibit cell wall biosynthesis in the oomycete plant pathogen, *Phytophthora infestans* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Analytical method validation, dissipation and safety evaluation of combination fungicides fenamidone + mancozeb and iprovalicarb + propineb in/on tomato - PMC [pmc.ncbi.nlm.nih.gov]
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